

A Spectroscopic Guide to Phenylpyrimidine Carboxylates: Elucidating Structure and Function

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Compound of Interest

Compound Name: *Methyl 5,6-dihydroxy-2-phenylpyrimidine-4-carboxylate*

CAS No.: 62222-36-0

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Abstract

Phenylpyrimidine carboxylates are a class of heterocyclic compounds of significant interest in medicinal chemistry and drug development, exhibiting a wide range of biological activities. The precise characterization of these molecules is paramount for understanding their structure-activity relationships and ensuring the quality and efficacy of potential therapeutic agents. This in-depth technical guide provides a comprehensive overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as applied to the structural elucidation of phenylpyrimidine carboxylates. By integrating theoretical principles with practical insights and experimental data, this guide aims to equip researchers, scientists, and drug development professionals with the necessary knowledge to confidently analyze and interpret the spectroscopic data of this important class of compounds.

Introduction: The Significance of Phenylpyrimidine Carboxylates

The pyrimidine ring is a fundamental scaffold in numerous biologically active molecules, including nucleobases, vitamins, and a plethora of synthetic drugs. The incorporation of a phenyl group and a carboxylate moiety into this heterocyclic system gives rise to phenylpyrimidine carboxylates, a compound class with diverse pharmacological properties, including antimicrobial, anticancer, and anti-inflammatory activities.^[1] The specific substitution pattern of the phenyl and carboxylate groups on the pyrimidine ring, as well as the presence of other substituents, profoundly influences the molecule's three-dimensional structure and its interaction with biological targets.

Therefore, a thorough understanding of the spectroscopic signatures of these molecules is not merely an academic exercise but a critical component of the drug discovery and development process. This guide will delve into the nuances of NMR, IR, and mass spectrometry, providing a framework for the systematic characterization of phenylpyrimidine carboxylates.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

Nuclear Magnetic Resonance (NMR) spectroscopy is arguably the most powerful tool for the unambiguous structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

^1H NMR Spectroscopy: A Proton's Perspective

Proton NMR (^1H NMR) spectroscopy provides a detailed picture of the hydrogen atoms within a molecule. The chemical shift (δ) of a proton is highly sensitive to its electronic environment, which is influenced by the electronegativity of neighboring atoms and the anisotropic effects of aromatic rings and carbonyl groups.

In phenylpyrimidine carboxylates, the protons on the pyrimidine and phenyl rings exhibit characteristic chemical shifts. The protons on the pyrimidine ring are typically found in the aromatic region (δ 7.0-9.0 ppm), with their exact positions depending on the substitution pattern and the electronic nature of the substituents. The protons of the phenyl group also

resonate in the aromatic region, and their splitting patterns can provide information about the substitution on the phenyl ring. The protons of the ester group (e.g., the ethyl or methyl group of the carboxylate) will appear in the upfield region of the spectrum.

Key ^1H NMR Features of Phenylpyrimidine Carboxylates:

- **Pyrimidine Ring Protons:** Generally appear as singlets, doublets, or triplets in the δ 8.0-9.5 ppm range, influenced by the position of the phenyl and carboxylate groups.
- **Phenyl Ring Protons:** Typically observed as multiplets in the δ 7.0-8.5 ppm region. The splitting pattern can indicate the substitution pattern on the phenyl ring (e.g., ortho, meta, para).
- **Ester Group Protons:** The protons of the alkyl group of the ester (e.g., ethyl, methyl) will be found in the upfield region. For an ethyl ester, a characteristic quartet (for the $-\text{OCH}_2-$ group) and a triplet (for the $-\text{CH}_3$ group) are observed.

Table 1: Representative ^1H NMR Spectroscopic Data for Phenylpyrimidine Carboxylates

Compound	Solvent	Pyrimidine H (δ , ppm)	Phenyl H (δ , ppm)	Ester H (δ , ppm)
Ethyl 2-phenylpyrimidine-5-carboxylate	CDCl ₃	9.25 (s, 2H, H-4, H-6)	8.50-8.47 (m, 2H), 7.52-7.48 (m, 3H)	4.45 (q, J = 7.1 Hz, 2H, -OCH ₂ -), 1.43 (t, J = 7.1 Hz, 3H, -CH ₃)
Ethyl 4-(4-chlorophenyl)-6-methyl-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate	CDCl ₃	9.08 (s, 1H, NH), 5.98 (s, 1H, NH), 5.86 (s, 1H, H-4)	7.19-7.37 (m, 4H)	3.97 (q, 2H, -OCH ₂ -), 1.02 (t, 3H, -CH ₃)
Ethyl-1,2,3,4-tetrahydro-6-methyl-4-phenyl-2-thioxopyrimidine-5-carboxylate	DMSO-d ₆	7.59 (s, 1H, NH), 5.49 (s, 1H, H-4), 5.25 (s, 1H, NH)	7.32 (m, 5H)	4.10 (q, 2H, -OCH ₂ -), 1.10 (t, 3H, -CH ₃)

Data sourced from publicly available information and scientific literature.[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopy: Unveiling the Carbon Framework

Carbon-13 NMR (¹³C NMR) spectroscopy provides valuable information about the carbon skeleton of a molecule. Each unique carbon atom in a molecule gives rise to a distinct signal, and the chemical shift is indicative of its hybridization and electronic environment.

In phenylpyrimidine carboxylates, the carbonyl carbon of the ester group is a key diagnostic signal, typically appearing in the downfield region (δ 160-175 ppm). The carbons of the pyrimidine and phenyl rings resonate in the aromatic region (δ 110-170 ppm). The chemical shifts of the pyrimidine ring carbons are particularly sensitive to the substitution pattern.

Key ¹³C NMR Features of Phenylpyrimidine Carboxylates:

- **Carbonyl Carbon (Ester):** A characteristic signal in the δ 160-175 ppm range.
- **Pyrimidine Ring Carbons:** Multiple signals in the δ 140-170 ppm region. The specific chemical shifts are highly dependent on the positions of the phenyl and carboxylate groups.
- **Phenyl Ring Carbons:** Signals in the δ 125-145 ppm range. The number of signals can indicate the symmetry of the phenyl ring substitution.
- **Ester Alkyl Carbons:** Found in the upfield region, with the $-\text{OCH}_2-$ carbon around δ 60 ppm and the $-\text{CH}_3$ carbon around δ 14 ppm for an ethyl ester.

Table 2: Representative ^{13}C NMR Spectroscopic Data for Phenylpyrimidine Carboxylates

Compound	Solvent	Carbonyl C (δ , ppm)	Pyrimidine C (δ , ppm)	Phenyl C (δ , ppm)	Ester C (δ , ppm)
Ethyl 2-phenylpyrimidine-5-carboxylate	CDCl_3	164.5	163.8 (C-2), 158.0 (C-4, C-6), 121.5 (C-5)	136.8 (ipso-C), 131.2 (para-C), 128.8 (ortho-C), 128.7 (meta-C)	61.8 ($-\text{OCH}_2-$), 14.3 ($-\text{CH}_3$)
Ethyl 4-(4-chlorophenyl)-6-methyl-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate	CDCl_3	165.3	153.4 (C-2), 148.6 (C-6), 98.8 (C-5), 52.1 (C-4)	139.6, 132.6, 129.8, 129.2, 128.0, 127.5	59.9 ($-\text{OCH}_2-$), 14.0 ($-\text{CH}_3$)
Ethyl-1,2,3,4-tetrahydro-6-methyl-4-phenyl-2-thioxopyrimidine-5-carboxylate	$\text{DMSO}-d_6$	165.8	153.2 (C-2), 145.1 (C-6), 101.1 (C-5), 54.7 (C-4)	143.3, 128.2, 127.4, 126.2	60.3 ($-\text{OCH}_2-$), 14.5 ($-\text{CH}_3$)

Data sourced from publicly available information and scientific literature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol for NMR Data Acquisition

A robust and reproducible protocol is essential for obtaining high-quality NMR data.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the phenylpyrimidine carboxylate sample.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical and should be based on the solubility of the compound and the desired chemical shift referencing.
 - Ensure the sample is fully dissolved; gentle warming or vortexing may be necessary.
- Instrument Setup and Calibration:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
 - Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., CHCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C in CDCl_3).
- ^1H NMR Data Acquisition:
 - Acquire a standard one-pulse ^1H NMR spectrum.
 - Optimize acquisition parameters such as the pulse width, acquisition time, and relaxation delay.
 - Typically, 16-64 scans are sufficient for a good signal-to-noise ratio.

- ^{13}C NMR Data Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay are often required.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase and baseline correct the spectrum.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, splitting patterns, and coupling constants to elucidate the structure.

Infrared (IR) Spectroscopy: Probing Functional Groups

Infrared (IR) spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. When a molecule is irradiated with infrared light, it absorbs energy at specific frequencies corresponding to the vibrational modes of its bonds.

For phenylpyrimidine carboxylates, IR spectroscopy is particularly useful for identifying the carbonyl group of the ester, the C=N and C=C bonds of the aromatic rings, and any N-H bonds in tetrahydropyrimidine derivatives.^[1]

Characteristic IR Absorption Bands:

- C=O Stretch (Ester): A strong, sharp absorption band in the region of 1700-1750 cm^{-1} .^[5]
- C=N and C=C Stretches (Aromatic Rings): Medium to strong absorptions in the 1450-1650 cm^{-1} range.

- N-H Stretch (in tetrahydropyrimidines): A medium to broad absorption in the 3100-3500 cm^{-1} region.^[5]
- C-O Stretch (Ester): Two absorptions in the 1000-1300 cm^{-1} region.
- Aromatic C-H Bending: Out-of-plane bending vibrations in the 650-900 cm^{-1} range can provide information about the substitution pattern of the phenyl ring.

Table 3: Key IR Absorption Frequencies for Phenylpyrimidine Carboxylates

Functional Group	Vibrational Mode	Characteristic Frequency (cm^{-1})	Intensity
Ester Carbonyl (C=O)	Stretch	1700 - 1750	Strong
Aromatic C=N, C=C	Stretch	1450 - 1650	Medium
N-H (if present)	Stretch	3100 - 3500	Medium
Ester C-O	Stretch	1000 - 1300	Strong
Aromatic C-H	Out-of-plane bend	650 - 900	Medium

Data compiled from general IR spectroscopy principles and literature sources.^{[1][5]}

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry (MS) is a powerful analytical technique used to determine the molecular weight of a compound and to gain structural information through the analysis of its fragmentation patterns. In electron ionization (EI) mass spectrometry, the molecule is bombarded with high-energy electrons, causing it to ionize and fragment in a reproducible manner.

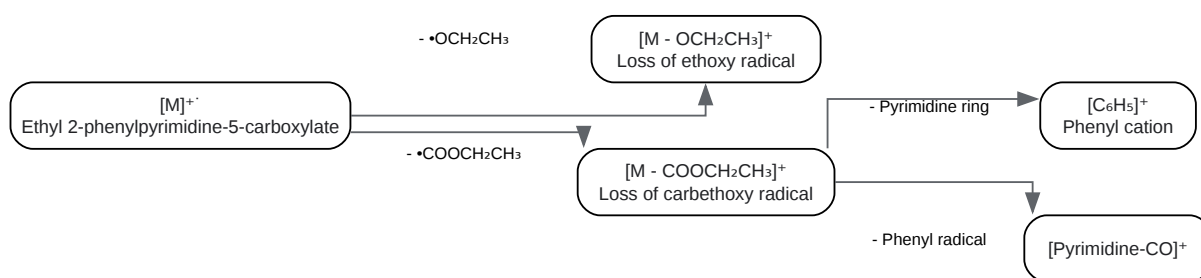
The mass spectrum of a phenylpyrimidine carboxylate will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound. The fragmentation pattern will be influenced by the stability of the resulting fragment ions.

Common Fragmentation Pathways:

- **Loss of the Ester Group:** A common fragmentation pathway involves the cleavage of the ester group. This can occur through the loss of the alkoxy group (-OR) or the entire ester functionality (-COOR).
- **Cleavage of the Phenyl Group:** The bond between the pyrimidine ring and the phenyl group can cleave, leading to a fragment corresponding to the phenyl cation or the pyrimidine-containing fragment.
- **Ring Fragmentation:** The pyrimidine ring itself can undergo fragmentation, although it is generally more stable than the side chains.[6] The fragmentation of the pyrimidine ring often involves the loss of small neutral molecules like HCN.[7]

Visualizing Fragmentation:

The fragmentation of a molecule in a mass spectrometer can be visualized using a diagram. The following diagram illustrates a plausible fragmentation pathway for ethyl 2-phenylpyrimidine-5-carboxylate.



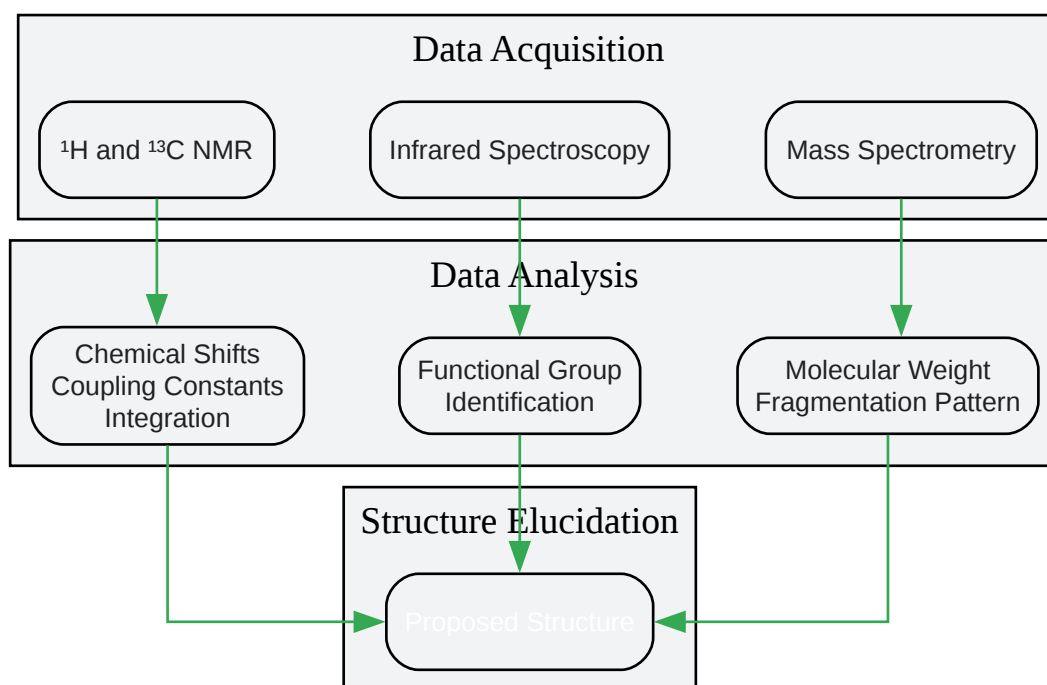
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Caption: Plausible fragmentation pathway for ethyl 2-phenylpyrimidine-5-carboxylate.

Integrated Spectroscopic Analysis: A Holistic Approach

While each spectroscopic technique provides valuable information, a truly comprehensive structural elucidation is achieved through the integration of data from NMR, IR, and MS.

Workflow for Structural Determination:



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Caption: Integrated workflow for the spectroscopic analysis of phenylpyrimidine carboxylates.

By combining the connectivity information from NMR, the functional group identification from IR, and the molecular weight and fragmentation data from MS, a confident and accurate structural assignment can be made.

Conclusion

The spectroscopic characterization of phenylpyrimidine carboxylates is a critical step in the advancement of medicinal chemistry and drug discovery. This guide has provided a detailed overview of the application of NMR, IR, and mass spectrometry to this important class of compounds. By understanding the fundamental principles of these techniques and the characteristic spectroscopic features of phenylpyrimidine carboxylates, researchers can

effectively elucidate their structures, leading to a deeper understanding of their biological activities and the development of novel therapeutic agents.

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